

1-(2-Pyridyl)ethylamine Dihydrochloride

literature review

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Compound of Interest

Compound Name: 1-(2-Pyridyl)ethylamine
Dihydrochloride

Cat. No.: B1395815

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An In-depth Technical Guide to **1-(2-Pyridyl)ethylamine Dihydrochloride** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-(2-Pyridyl)ethylamine Dihydrochloride**, a critical reagent in modern synthetic chemistry and pharmaceutical development. We will move beyond simple data presentation to explore the causality behind its applications, focusing on its pivotal role as a chiral resolving agent and a versatile building block for complex molecules.

Introduction: The Strategic Importance of a Chiral Pyridine Amine

1-(2-Pyridyl)ethylamine is a chiral amine featuring a pyridine ring, a structural motif prevalent in a vast number of FDA-approved pharmaceuticals.^{[1][2]} The pyridine ring's unique electronic properties and its ability to act as a hydrogen bond acceptor often enhance a molecule's solubility and bioavailability, making it a "privileged scaffold" in medicinal chemistry.^[3]

The true value of 1-(2-Pyridyl)ethylamine, however, lies in its chirality. Most biological targets, such as enzymes and receptors, are themselves chiral. Consequently, the two mirror-image forms (enantiomers) of a chiral drug can exhibit vastly different pharmacological and

toxicological profiles.^[4] This makes the separation of racemic mixtures into pure enantiomers—a process known as chiral resolution—a non-negotiable step in drug development.^[5] 1-(2-Pyridyl)ethylamine serves as a powerful tool for this very purpose, enabling the isolation of therapeutically active enantiomers.^{[5][6]}

This document will detail the compound's properties, synthesis, analytical characterization, and provide a field-proven protocol for its primary application in chiral resolution.

Physicochemical Properties & Analytical Characterization

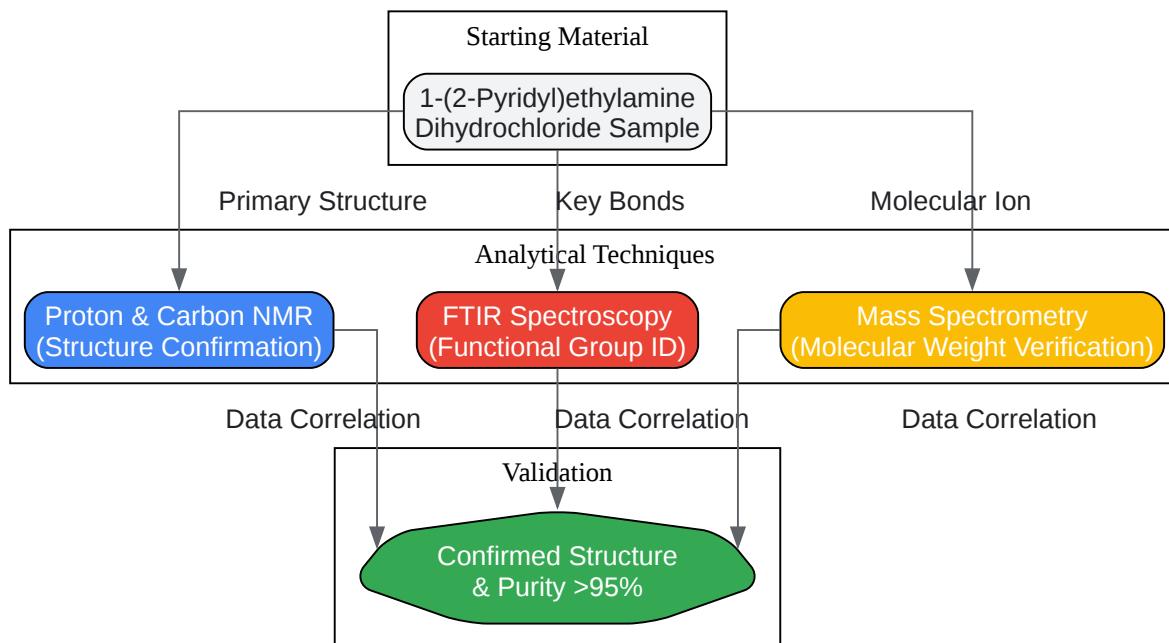
Accurate identification and confirmation of purity are the foundation of any successful synthetic workflow. The dihydrochloride salt is typically a stable, crystalline solid, making it easier to handle and weigh than the free base, which is a liquid.^{[7][8][9]}

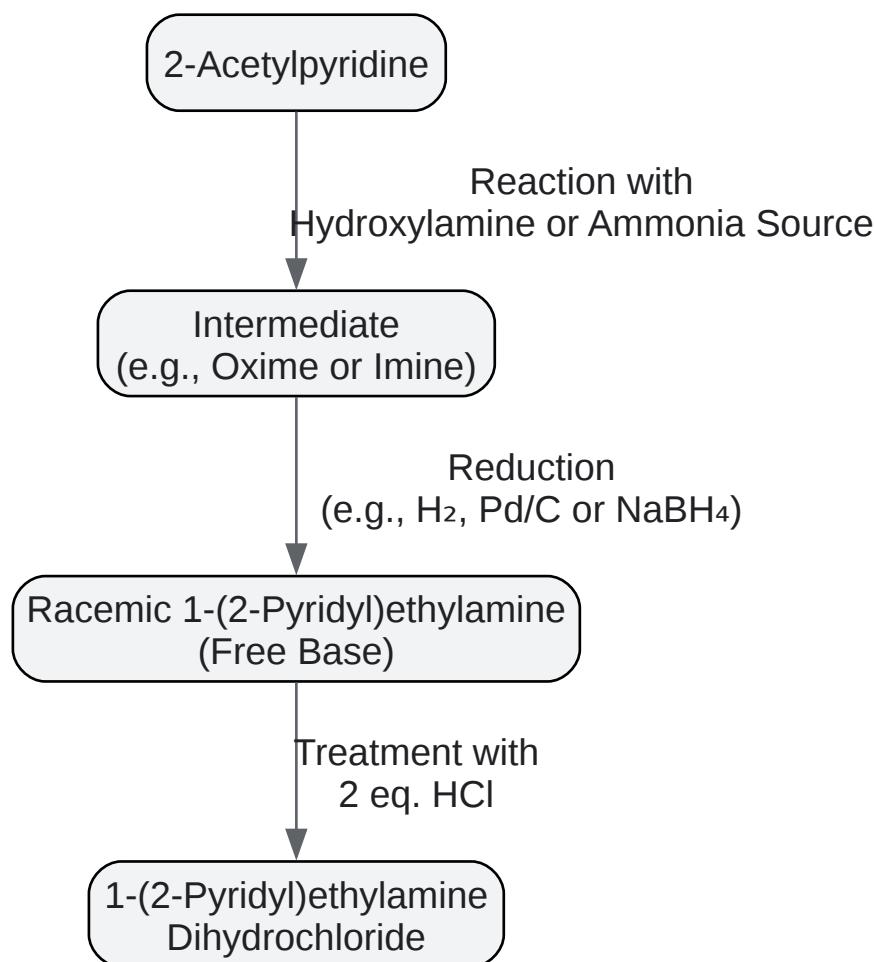
Key Properties

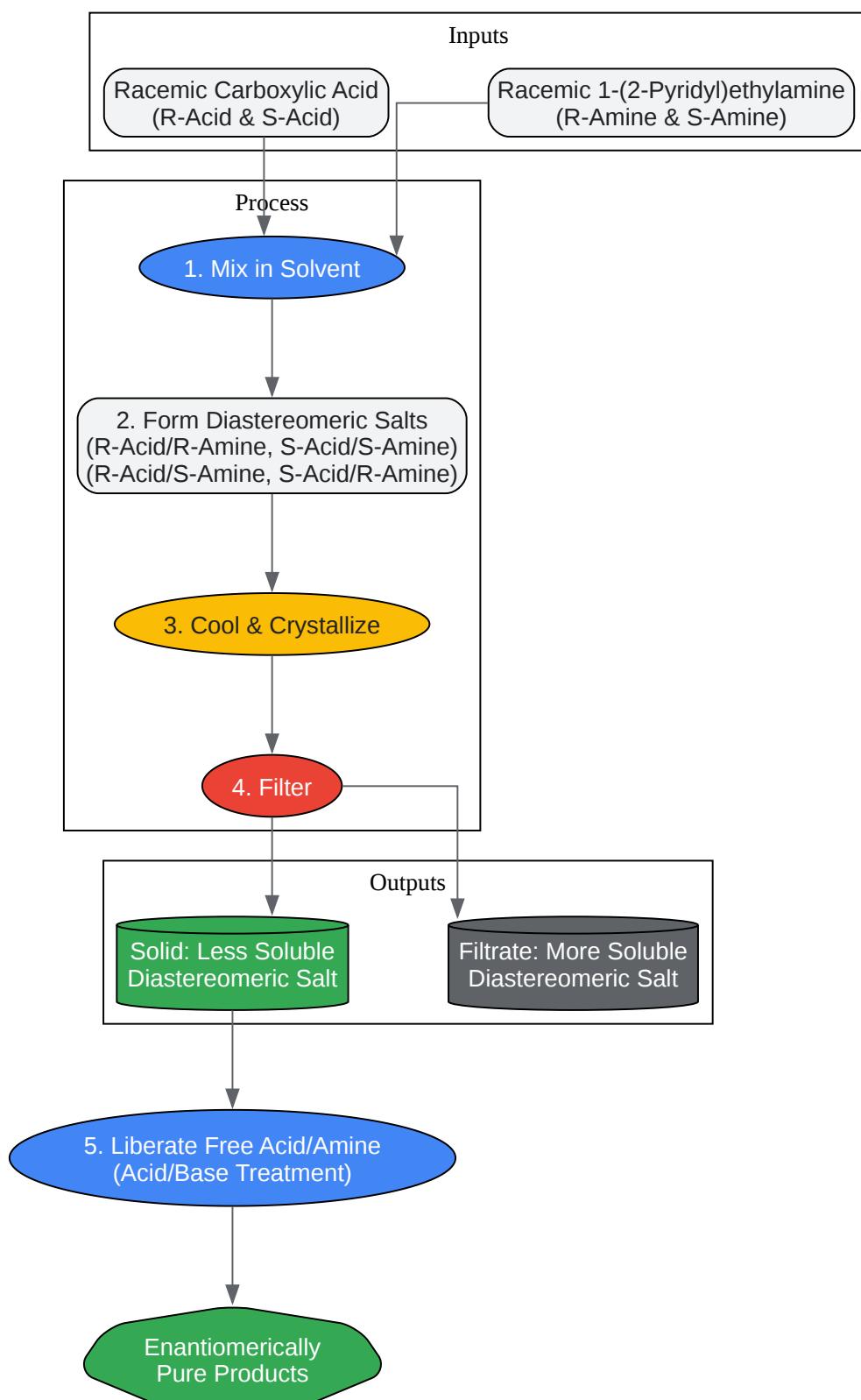
Property	Value	Source(s)
Chemical Name	1-(2-Pyridyl)ethylamine Dihydrochloride	[10][11]
Synonyms	2-(1-Aminoethyl)pyridine Dihydrochloride	[7][8][12]
CAS Number	40154-81-2	[10][11]
Molecular Formula	C ₇ H ₁₀ N ₂ · 2HCl	[13]
Molecular Weight	195.09 g/mol	[13]
Appearance	White to off-white crystalline solid	[9]
Free Base CAS	42088-91-5	[7][14][15]
Free Base MW	122.17 g/mol	[7][12]
Free Base Form	Colorless to light brown liquid	[7][8]

The Analytical Workflow: A Self-Validating System

Confirming the identity and purity of **1-(2-Pyridyl)ethylamine Dihydrochloride** requires a multi-pronged analytical approach. Each technique provides a unique piece of the structural puzzle, and together they create a self-validating system.





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